

Spectroscopic Data of Diethyl Galactarate: An In-depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Diethylgalactarate*

CAS No.: *15909-67-8*

Cat. No.: *B580259*

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Introduction: The Molecular Blueprint of a Versatile Building Block

Diethyl galactarate, the diethyl ester of galactaric acid (mucic acid), is a carbohydrate-derived compound of significant interest in the development of bio-based polymers and as a chiral precursor in fine chemical synthesis.^{[1][2]} Its utility in these applications is intrinsically linked to its molecular structure—a six-carbon chain adorned with hydroxyl groups and flanked by two ethyl ester functionalities. A precise understanding of this structure is paramount for reaction monitoring, quality control, and the rational design of novel materials. This guide provides a comprehensive analysis of the spectroscopic data of diethyl galactarate, offering field-proven insights into its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. As a Senior Application Scientist, the causality behind experimental choices and the interpretation of the resulting data will be emphasized to ensure a self-validating and authoritative resource for researchers, scientists, and drug development professionals.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Proton and Carbon Framework

NMR spectroscopy is an unparalleled tool for determining the detailed molecular structure of organic compounds in solution. For a molecule like diethyl galactarate, with its multiple stereocenters and functional groups, NMR provides critical information on the connectivity and spatial arrangement of atoms.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of diethyl galactarate is anticipated to be complex due to the diastereotopic nature of the protons on the carbon backbone. While a definitive, published spectrum for diethyl galactarate is not readily available in the searched literature, we can predict the key resonances based on the known chemical shifts of similar structural motifs.^[3]

Predicted ^1H NMR Spectral Data for Diethyl Galactarate:

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
-CH ₃ (ester)	~1.25	Triplet	6H	~7.1
-OCH ₂ - (ester)	~4.20	Quartet	4H	~7.1
H-2, H-5	~4.3-4.5	Multiplet	2H	-
H-3, H-4	~3.8-4.0	Multiplet	2H	-
-OH	Variable	Broad Singlet	4H	-

Causality behind Predictions: The ethyl ester protons are predicted based on extensive empirical data for ethyl esters, with the methylene protons being deshielded by the adjacent oxygen atom.^[3] The protons on the carbon backbone (H-2 to H-5) are expected to reside in a crowded region of the spectrum, with their precise chemical shifts and coupling patterns being highly sensitive to the solvent and the conformational dynamics of the molecule in solution. The hydroxyl proton signals are often broad and their chemical shift is highly dependent on concentration, temperature, and solvent.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The ¹³C NMR spectrum provides a direct count of the number of non-equivalent carbon atoms in a molecule. For the symmetric structure of diethyl galactarate, we expect to see four distinct signals.

Predicted ¹³C NMR Spectral Data for Diethyl Galactarate:

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
-CH ₃ (ester)	~14
-OCH ₂ - (ester)	~60-62
C-2, C-5	~70-72
C-3, C-4	~72-74
C=O (ester)	~170-172

Expert Insights: The chemical shifts are predicted based on the known ranges for similar functional groups.^[4] The carbonyl carbons of the ester groups are the most deshielded, appearing at the downfield end of the spectrum. The carbons of the ethyl groups are in their expected regions. The carbons of the sugar backbone are in the typical range for polyhydroxylated aliphatic chains. It is worth noting that in some preparations of diethyl galactarate, the formation of lactones can occur. This would result in additional carbonyl signals in the ¹³C NMR spectrum.^[1]

Infrared (IR) Spectroscopy: Probing Functional Group Vibrations

Infrared spectroscopy is a rapid and sensitive method for identifying the functional groups present in a molecule. The IR spectrum of diethyl galactarate is dominated by the characteristic absorptions of its hydroxyl and ester groups.

Key IR Absorption Bands for Diethyl Galactarate:

Frequency (cm ⁻¹)	Vibrational Mode	Functional Group
~3300 (broad)	O-H stretch	Hydroxyl (-OH)
~2980	C-H stretch	Alkane (-CH)
~1750-1730	C=O stretch	Ester (-C=O)
~1200	C-O stretch	Ester (-C-O)

Field-Proven Observations: The broadness of the O-H stretching band is indicative of hydrogen bonding, a common feature in polyhydroxylated compounds. A significant observation from the literature is the potential for diethyl galactarate to exist in equilibrium with its lactone form. The presence of a lactone would give rise to a carbonyl stretching frequency around 1728 cm⁻¹, which in some cases may obscure the linear ester peak around 1750 cm⁻¹.^[1] Careful examination of this region of the IR spectrum is therefore crucial for assessing the purity and isomeric composition of the sample.

Mass Spectrometry (MS): Unveiling the Molecular Mass and Fragmentation Pattern

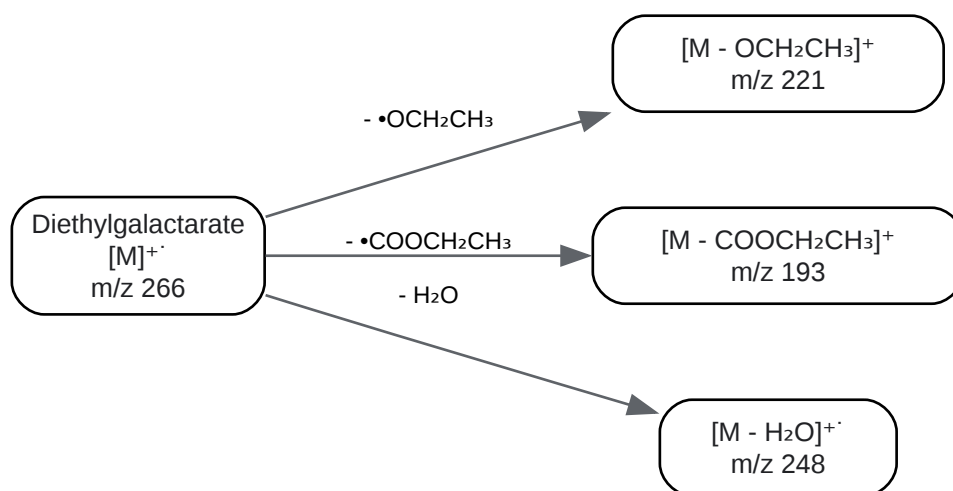
Mass spectrometry provides information about the mass-to-charge ratio (m/z) of ions, allowing for the determination of the molecular weight and elemental composition of a compound. The fragmentation pattern can also provide valuable structural information.

Predicted Mass Spectrometry Data for Diethyl Galactarate:

- Molecular Formula: C₁₀H₁₈O₈
- Molecular Weight: 266.25 g/mol ^[5]
- Predicted Molecular Ion (M⁺): m/z 266

Logical Fragmentation Workflow:

The fragmentation of diethyl galactarate under electron ionization (EI) is expected to proceed through characteristic pathways for esters and polyhydroxylated compounds.



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